

Navigating Preclinical Research: A Guide to Anti-Human IL-24 Antibody Cross-Reactivity

Author: BenchChem Technical Support Team. Date: December 2025

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For researchers, scientists, and drug development professionals, selecting the right antibody is paramount for the success of preclinical studies. When investigating human-specific biologics like Interleukin-24 (IL-24), a critical consideration is the cross-reactivity of anti-human antibodies with orthologs in common animal models. This guide provides an objective comparison of commercially available anti-human IL-24 antibodies, detailing their documented species cross-reactivity and the experimental data supporting these claims.

Interleukin-24, also known as Melanoma Differentiation-Associated gene 7 (mda-7), is a member of the IL-10 cytokine family with diverse functions, including inducing apoptosis in tumor cells and modulating immune responses.[1] Given that mature human IL-24 shares approximately 69% amino acid sequence identity with its mouse and rat counterparts, the potential for antibody cross-reactivity exists but is not guaranteed and must be empirically validated.[1] This guide aims to facilitate the selection of appropriate antibodies for studies involving animal models.

Comparative Analysis of Anti-Human IL-24 Antibodies

The following table summarizes the cross-reactivity profiles of several commercially available anti-human IL-24 antibodies based on manufacturer-provided data. Researchers should note that reactivity can vary based on the application.



Product Name / Catalog No.	Manufacture r	Туре	Host Species	Validated Cross- Reactivity	Applications Cited for Cross- Reactivity
26772-1-AP	Proteintech	Polyclonal	Rabbit	Human, Mouse	WB, IHC, IF, ELISA[2]
ab115207	Abcam	Polyclonal	Rabbit	Human	WB, Flow Cyt (Intra), IHC-P
MAB19652	R&D Systems	Monoclonal (Clone: 283161)	Mouse	Human	ELISA[1]
AF1965	R&D Systems	Polyclonal	Goat	Human	Direct ELISA, Western Blot
BAF1965 (Biotinylated)	R&D Systems	Polyclonal	Goat	Human	ELISA, Western Blot (<0.2% cross- reactivity with mouse IL-24 in sandwich immunoassay)
Various	Thermo Fisher Scientific	Monoclonal, Polyclonal, Recombinant	Mouse, Rabbit, Rat	Human, Mouse, Rat, Non-human primate	WB, IHC, ELISA, ICC/IF, Flow Cytometry[3]

IL-24 Signaling Pathway and Experimental Workflow

To provide context for antibody application, the following diagrams illustrate the IL-24 signaling cascade and a general workflow for assessing antibody cross-reactivity.

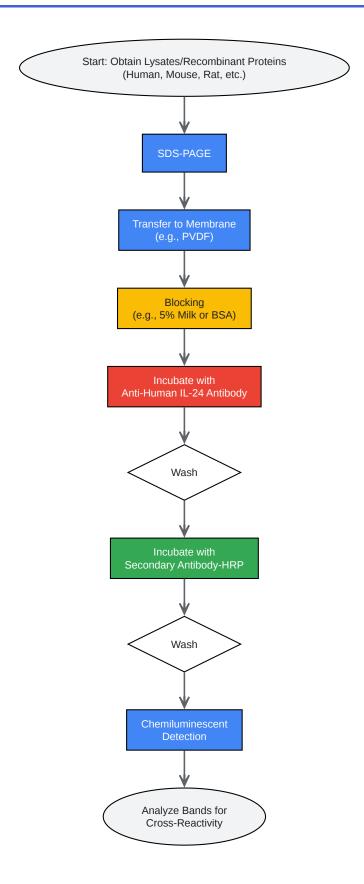




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Caption: IL-24 binds to two receptor complexes, activating the JAK/STAT3 pathway.





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